

Part 1: Molecular Architecture & Physicochemical Profiling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Amino-3,4-diethoxybenzoic acid

CAS No.: 61948-72-9

Cat. No.: B1280013

[Get Quote](#)

The utility of **2-Amino-3,4-diethoxybenzoic acid** is dictated by its unique substitution pattern. The molecule features a carboxylic acid, an ortho-amino group, and two adjacent ethoxy ethers.

Causality of the Structure:

- **Electronic Enrichment:** The two ethoxy groups exert a strong positive mesomeric (+M) effect, donating electron density into the aromatic ring. This makes the ring highly nucleophilic but also susceptible to oxidative degradation if handled improperly.
- **Intramolecular Hydrogen Bonding:** The proximity of the ortho-amino group to the carboxylic acid allows for intramolecular hydrogen bonding. This slightly suppresses the acidity of the carboxyl proton (raising the pKa) and increases the molecule's lipophilicity compared to unsubstituted analogs, aiding in cellular membrane permeability when integrated into final drug scaffolds.

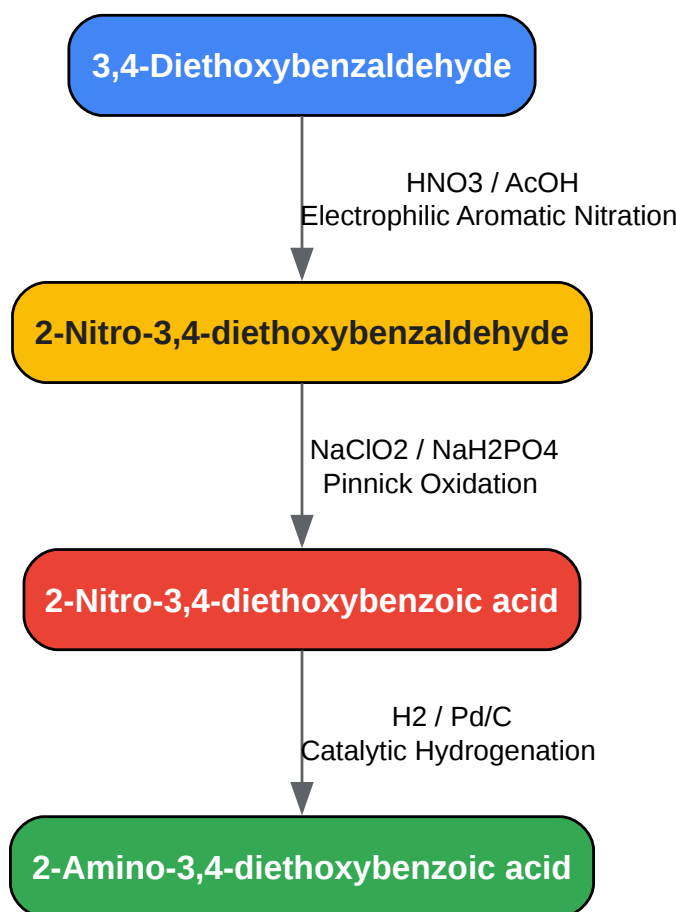
Quantitative Data Summary

To facilitate rapid comparison for formulation and synthetic planning, the core properties are summarized below[2],[3].

Property	Value / Specification
Chemical Name	2-Amino-3,4-diethoxybenzoic acid
CAS Registry Number	61948-72-9
Molecular Formula	C11H15NO4
Molecular Weight	225.24 g/mol
Canonical SMILES	<chem>CCOC1=C(C(=C(C=C1)C(=O)O)N)OCC</chem>
Physical State	White to off-white crystalline powder
Industrial Purity	≥ 98.0% (Reagent/API Grade)
Solubility	Soluble in polar organic solvents (EtOH, DMF, DMSO); slightly soluble in water.

Part 2: Strategic Synthesis & Mechanistic Causality

Synthesizing highly functionalized electron-rich aromatics requires strict control over reaction conditions to prevent over-oxidation or unwanted electrophilic substitutions. The most reliable route to **2-Amino-3,4-diethoxybenzoic acid** involves a three-step sequence starting from 3,4-diethoxybenzaldehyde.



[Click to download full resolution via product page](#)

Mechanistic synthesis pathway of **2-Amino-3,4-diethoxybenzoic acid**.

Self-Validating Experimental Protocol

Step 1: Regioselective Nitration

- Procedure: Dissolve 3,4-diethoxybenzaldehyde (1.0 eq) in glacial acetic acid. Cool the reactor to 0°C. Add fuming HNO₃ (1.1 eq) dropwise over 30 minutes, maintaining the internal temperature below 5°C.
- Causality: The diethoxy-substituted ring is highly activated. Glacial acetic acid is chosen as a moderating solvent to temper the reactivity of HNO₃. Strict temperature control (0–5°C) is critical; exceeding this threshold leads to oxidative cleavage of the ethoxy groups and rapid dinitration.

- Validation Checkpoint: The reaction mixture transitions to a deep yellow hue. TLC (Hexane:EtOAc 7:3) will show the complete disappearance of the starting material and the emergence of a new, more polar UV-active spot.

Step 2: Pinnick Oxidation

- Procedure: Dissolve the isolated 2-nitro-3,4-diethoxybenzaldehyde in a mixture of tert-butanol and water. Add 2-methyl-2-butene (5.0 eq) and NaH_2PO_4 (0.5 eq). Slowly add NaClO_2 (1.5 eq) in portions.
- Causality: Strong oxidants (like KMnO_4) would aggressively attack the electron-rich aromatic ring. The Pinnick oxidation is exceptionally mild and chemoselective for aldehydes. 2-methyl-2-butene is a mandatory additive; it acts as a scavenger for the hypochlorous acid (HOCl) byproduct, preventing unwanted electrophilic chlorination of the aromatic ring. NaH_2PO_4 buffers the system to pH 4–5, the optimal range for generating the active oxidant, chlorous acid.
- Validation Checkpoint: HPLC monitoring will show the disappearance of the aldehyde peak. Upon completion, acidifying the aqueous layer to pH 2 will trigger the immediate precipitation of 2-nitro-3,4-diethoxybenzoic acid as a heavy solid, validating successful conversion.

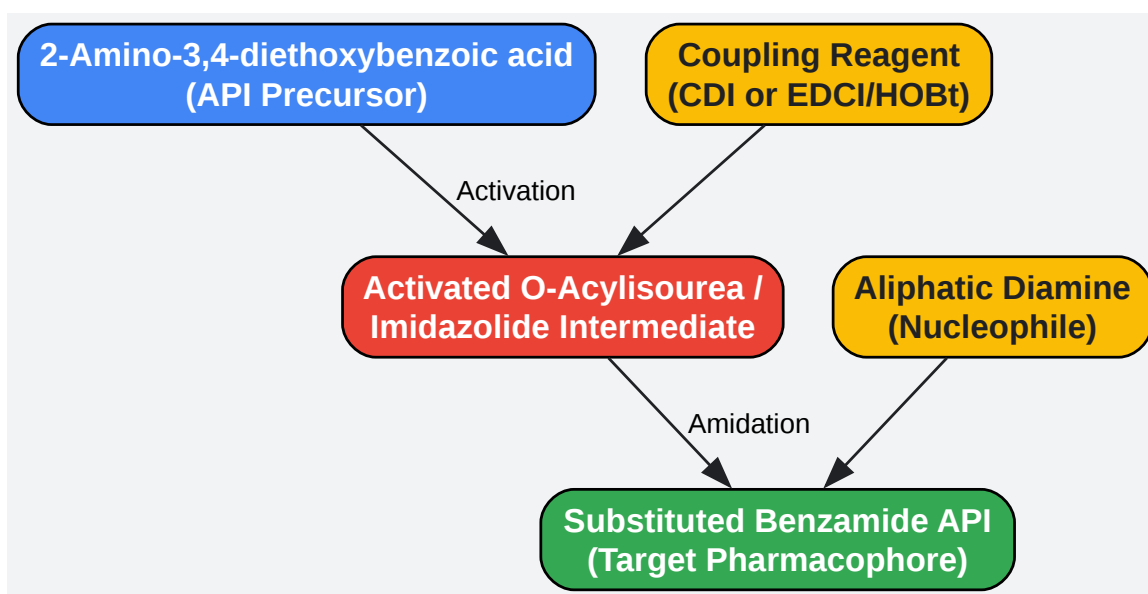
Step 3: Catalytic Hydrogenation

- Procedure: Dissolve the nitro-acid in anhydrous ethanol. Add 10% Pd/C catalyst (5% w/w). Purge the vessel with N_2 , followed by H_2 . Stir vigorously under an H_2 atmosphere (1 atm) at room temperature for 4 hours.
- Causality: Dissolving metal reductions (e.g., Fe/HCl or SnCl_2) leave heavy metal residues that are strictly prohibited in API manufacturing[4]. Pd/C with H_2 is a clean, green alternative that produces only water as a byproduct. It selectively reduces the nitro group without reducing the aromatic ring or the carboxylic acid.
- Validation Checkpoint: Hydrogen uptake will visibly cease. The solution will transition from a vibrant yellow (characteristic of the nitro compound) to colorless. Filtration through Celite and subsequent solvent evaporation yields the target **2-amino-3,4-diethoxybenzoic acid** as a white crystalline powder.

Part 3: Applications in Drug Development & Pharmacophore Assembly

In medicinal chemistry, **2-Amino-3,4-diethoxybenzoic acid** is primarily utilized to construct substituted benzamides. These structures are privileged scaffolds in neuropharmacology and gastroenterology, frequently acting as 5-HT₄ receptor agonists or D₂ receptor antagonists (e.g., prokinetic agents).

To integrate this building block into a final drug molecule, the carboxylic acid must be coupled with an aliphatic diamine. Because the ortho-amino group sterically hinders the carboxylic acid, highly efficient coupling reagents are required to drive the amidation.



[Click to download full resolution via product page](#)

Pharmacophore assembly workflow for substituted benzamide APIs.

Coupling Causality: Using 1,1'-Carbonyldiimidazole (CDI) or EDCI/HOBt prevents the ortho-amino group from interfering via self-condensation. The activation agent rapidly converts the carboxylic acid into a highly reactive imidazolide or O-acylisourea intermediate. When the target aliphatic diamine is introduced, it outcompetes any potential intramolecular side reactions, yielding the final benzamide API with high atom economy and minimal epimerization risks.

References

- ChemWhat.**2-AMINO-3,4-DIETHOXYBENZOIC ACID** CAS#: 61948-72-9 - Chemical Identifiers and SMILES. Retrieved from: [\[Link\]](#)
- Manus Aktteva Biopharma LLP.Active Pharmaceutical Ingredients & Intermediates (57381-34-7). Retrieved from: [\[Link\]](#)
- BASR Fine Chemicals Private Limited.API Intermediates Product Catalog. Retrieved from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. manusakteva.com [manusakteva.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. chemwhat.com [chemwhat.com]
- 4. [Products || ::BASR Fine Chemicals Private Limited](https://basrtech.com) [basrtech.com]
- To cite this document: BenchChem. [Part 1: Molecular Architecture & Physicochemical Profiling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1280013/docs#part-1-molecular-architecture-physicochemical-profiling\]](https://www.benchchem.com/product/b1280013/docs#part-1-molecular-architecture-physicochemical-profiling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)